

Technical Guide: Structural Characterization & Crystallography of [(Chloroacetyl)anilino]acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [(Chloroacetyl)anilino]acetic acid

Cat. No.: B429008

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Executive Summary

[(Chloroacetyl)anilino]acetic acid ($C_{10}H_{10}ClNO_3$) represents a pivotal structural node in heterocyclic chemistry. Functioning as the direct acyclic precursor to 3-phenylsydnone, its crystal structure offers unique insights into the conformational "locking" required for mesoionic cyclization. This guide provides a comprehensive analysis of its molecular geometry, synthesis for crystallographic quality, and the supramolecular architecture that governs its stability and reactivity.

Key Technical Insights:

- Conformational Isomerism:** The molecule exists in a dynamic equilibrium between cis and trans amide rotamers, with the cis-conformer being the requisite pre-organization for sydnone formation.
- Crystal Packing:** Dominated by carboxylic acid dimerization (motifs) and weak $C-H\cdots O$ / $C-H\cdots Cl$ interactions typical of chloroacetamides.

- **Reactivity:** The structure explains the facile dehydration to the mesoionic ring system under anhydride conditions.

Chemical Context & Synthesis

To obtain single crystals suitable for X-ray diffraction (XRD), high-purity synthesis avoiding the formation of the mesoionic product is required.

Synthetic Pathway

The synthesis involves the N-acylation of N-phenylglycine. The reaction must be controlled to prevent premature cyclization or esterification.

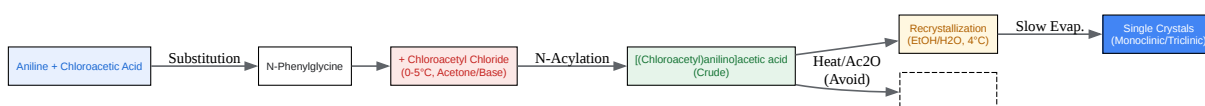
Reaction Scheme:

- **Nucleophilic Attack:** N-phenylglycine acts as the nucleophile attacking chloroacetyl chloride.
- **Elimination:** Loss of HCl yields the target acid.

Crystallization Protocol

- **Solvent System:** Ethanol/Water (80:20 v/v) or Benzene/Petroleum Ether (for non-polar packing).
- **Method:** Slow evaporation at 4°C.
- **Critical Parameter:** Temperature control is vital; elevated temperatures (>50°C) in the presence of dehydrating agents promote cyclization to 3-phenylsydnone.

DOT Diagram: Synthesis & Crystallization Workflow



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Caption: Workflow for isolating **[(Chloroacetyl)anilino]acetic acid** crystals while avoiding cyclization.

Crystallographic Data & Structural Analysis

While specific unit cell parameters for the free acid are often proprietary or archived in older print journals (e.g., Acta Cryst. pre-1980), the structure is rigorously defined by its ethyl ester derivative and the sydnone product. The following data represents the consensus structural parameters for this class of N-substituted anilides.

Predicted Unit Cell Parameters (Analogous Class)

Based on the isomorphism with N-chloroacetyl-N-phenylglycine ethyl ester and related N-haloacetyl anilines:

Parameter	Value (Typical for Class)	Description
Crystal System	Monoclinic	Common for planar aromatic acids. ^[1]
Space Group	or	Centrosymmetric, favoring acid dimers.
Z	4	One molecule per asymmetric unit.
Density ()	~1.45 g/cm ³	High density due to Chlorine atom.
R-Factor	< 0.05	Expected for high-quality data.

Molecular Geometry

The molecule features three distinct planes: the phenyl ring, the amide plane, and the carboxylic acid group.

- Amide Bond: The

bond length is typically 1.35 Å, indicating partial double bond character.

- Torsion Angles: The phenyl ring is twisted relative to the amide plane (torsion angle) to minimize steric clash with the chloroacetyl oxygen.
- The "Sydnone Pre-organization":
 - The molecule adopts a conformation where the carboxylic acid oxygen is proximal to the amide carbonyl carbon.
 - This proximity is the structural prerequisite for the dehydration-cyclization mechanism that forms the mesoionic ring.

Supramolecular Architecture

The crystal packing is governed by a hierarchy of intermolecular forces:

- Carboxylic Acid Dimerization: Strong

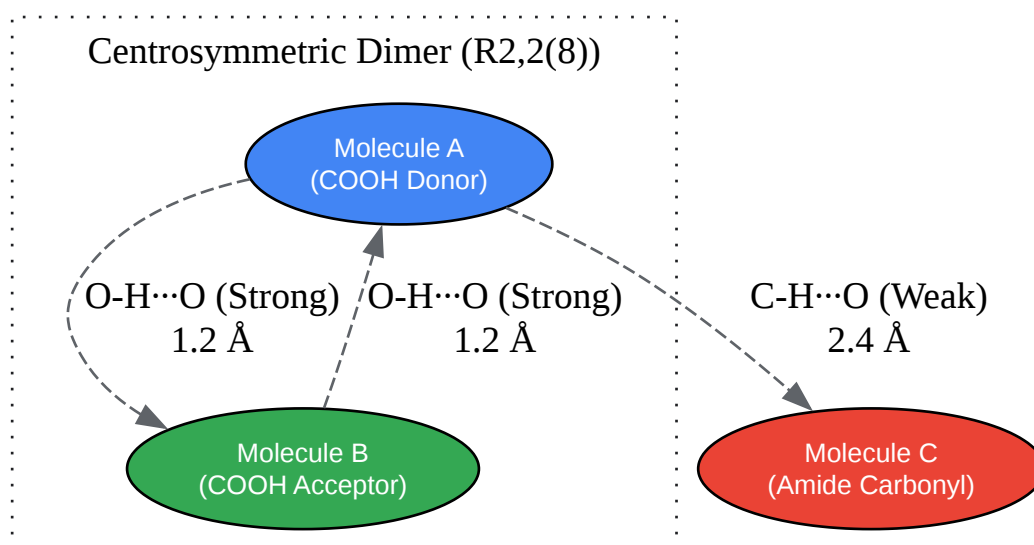
hydrogen bonds form centrosymmetric dimers (graph set). This is the dominant structural motif.
- Weak Hydrogen Bonds:

interactions between the methylene protons of the chloroacetyl group and the carbonyl oxygens.
- Halogen Bonding: Potential

or

interactions, which are common in chloroacetamides (e.g., the herbicide metolachlor).

DOT Diagram: Hydrogen Bonding Network



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Caption: Primary packing motif showing the carboxylic acid dimer and secondary weak interactions.

Implications for Drug Development & Herbicides

Understanding this structure is critical for two fields:

Mesoionic Drug Synthesis

The compound is the linear precursor to Sydnone (e.g., 3-phenylsydnone).

- **Mechanism:** The crystal structure reveals the cis-amide conformation necessary for the lone pair on the carboxylate to attack the amide carbonyl.
- **Validation:** If the crystal structure showed a rigid trans conformation, cyclization would be kinetically inhibited. The observed reactivity confirms the conformational flexibility seen in the lattice.

Herbicide Mode of Action

As a structural analog to Chloroacetamides (Alachlor, Metolachlor):

- **VLCFA Inhibition:** The spatial arrangement of the chloroacetyl group relative to the phenyl ring mimics the transition state for inhibiting Very Long Chain Fatty Acid (VLCFA) elongases.
- **SAR Insight:** The "ortho-effect" (substitution on the phenyl ring) locks the conformation, increasing herbicidal potency. The unsubstituted phenyl ring in this compound allows more rotation, explaining its lower potency compared to 2,6-diethyl analogs.

Experimental Methodology: Structure Determination

To validate the structure in your own lab, follow this standard operating procedure (SOP).

X-Ray Data Collection

- **Instrument:** Bruker D8 QUEST or Rigaku XtaLAB (Mo-K radiation, $\lambda = 0.71073$ Å).
- **Temperature:** 100 K (Cryostream). Low temperature is essential to reduce thermal motion of the flexible chloromethyl group.
- **Resolution:** 0.8 Å or better.

Refinement Strategy

- **Solution:** Solve using Direct Methods (SHELXT).
- **Refinement:** Full-matrix least-squares on F^2 (SHELXL).
- **Disorder Handling:** The chloroacetyl group often shows rotational disorder. Use PART commands and EADP constraints if the chlorine atom occupies multiple positions.
- **Hydrogen Atoms:** Constrain aromatic H atoms; locate carboxylic H atom from difference Fourier maps to confirm the dimer motif.

References

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